

# 1-Methyl-3-p-tolyltriazene CAS number and structure

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## Compound of Interest

Compound Name: **1-Methyl-3-p-tolyltriazene**

Cat. No.: **B1197160**

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## An In-Depth Technical Guide to **1-Methyl-3-p-tolyltriazene**

This technical guide provides a comprehensive overview of **1-Methyl-3-p-tolyltriazene**, including its chemical identity, physical properties, synthesis protocols, and key applications. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## Chemical Identity and Properties

**1-Methyl-3-p-tolyltriazene** is an organic compound characterized by a triazene functional group substituted with a methyl group and a p-tolyl group.<sup>[1]</sup> It is recognized for its utility as a methylating agent, particularly in the esterification of carboxylic acids.<sup>[2]</sup>

Table 1: Physicochemical Properties of **1-Methyl-3-p-tolyltriazene**

Property	Value	References
CAS Number	21124-13-0	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>11</sub> N <sub>3</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	149.19 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
IUPAC Name	1-methyl-3-(4-methylphenyl)triaz-1-ene	
Synonyms	3-Methyl-1-p-tolyltriazene, Methyl-p-tolyltriazene	<a href="#">[1]</a>
Appearance	Yellow, crystalline solid. Can be recrystallized to white needles.	<a href="#">[6]</a>
Melting Point	75-80 °C (literature); 80.5-81.5 °C (recrystallized)	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Purity	Typically ≥98%	<a href="#">[3]</a>
SMILES	CC1=CC=C(C=C1)NN=NC	<a href="#">[1]</a> <a href="#">[3]</a>
InChI Key	DNGJVDGPGXBFF-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[7]</a>

## Experimental Protocols

### Synthesis of 1-Methyl-3-p-tolyltriazene

A reliable method for the synthesis of **1-Methyl-3-p-tolyltriazene** has been well-documented. [\[6\]](#) The procedure involves the diazotization of p-toluidine followed by a coupling reaction with methylamine.

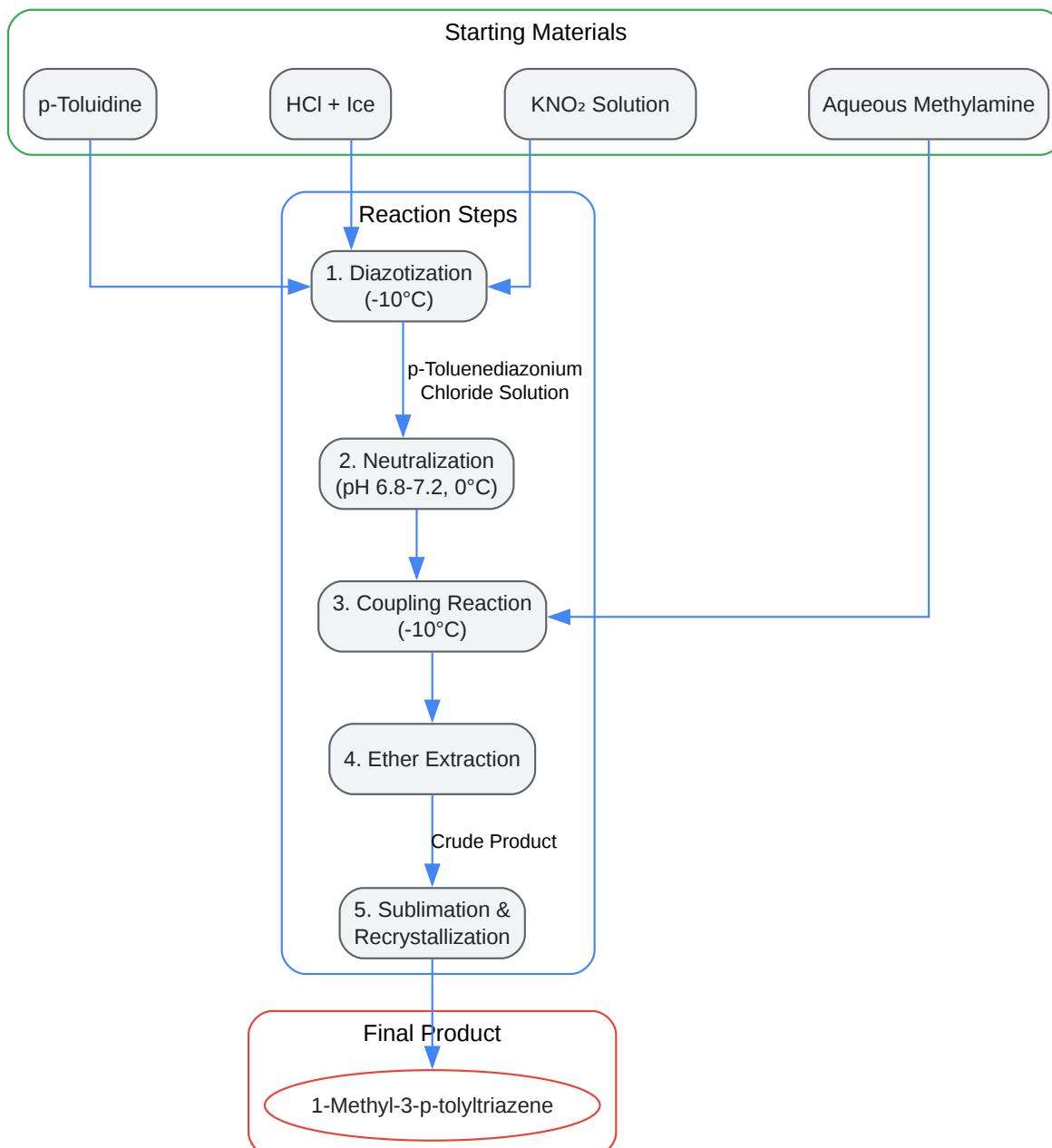
#### Materials:

- p-Toluidine
- Potassium nitrite

- Concentrated hydrochloric acid
- Sodium carbonate
- 30–35% aqueous methylamine
- Ether
- Anhydrous sodium sulfate
- Crushed ice

Procedure:

- **Diazotization:** A mixture of p-toluidine, crushed ice, and concentrated hydrochloric acid is cooled to approximately -10°C in an ice-salt bath. A solution of potassium nitrite in water is then added slowly with vigorous stirring over 1–2 hours, maintaining the low temperature. The completion of the reaction is confirmed by a positive starch-potassium iodide test.
- **Neutralization:** The resulting solution of p-toluenediazonium chloride is neutralized to a pH of 6.8–7.2 at 0°C using a cold, concentrated aqueous solution of sodium carbonate.
- **Coupling Reaction:** The cold, neutral diazonium salt solution is added slowly to a vigorously stirred mixture of sodium carbonate, aqueous methylamine, and crushed ice, while maintaining a temperature of approximately -10°C.
- **Extraction:** The reaction mixture is extracted three times with ether.
- **Drying and Evaporation:** The combined ether extracts are dried over anhydrous sodium sulfate. The ether is then removed using a rotary evaporator at room temperature to yield the crude product.
- **Purification:** The crude **1-methyl-3-p-tolyltriazene** is purified by sublimation at 50°C (1 mm Hg). Further purification can be achieved by recrystallization from hexane to yield white needles.<sup>[6]</sup>



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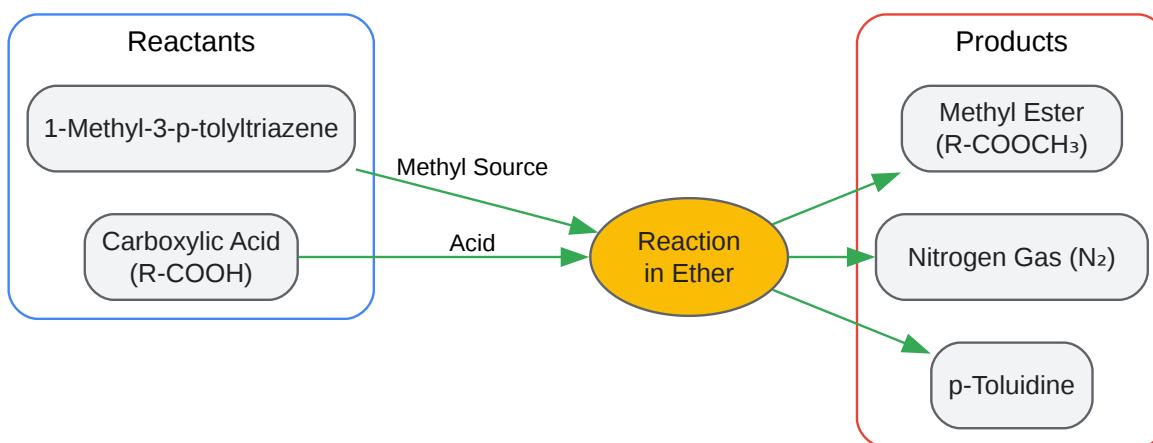
Caption: Workflow for the synthesis of **1-Methyl-3-p-tolyltriazene**.

## Application in Esterification of Carboxylic Acids

**1-Methyl-3-p-tolyltriazene** serves as an effective reagent for the alkylation of acids to form esters, offering an alternative to diazomethane.<sup>[6]</sup> This method is advantageous as the triazene is a stable, crystalline solid that is easy to handle and store.

General Protocol (Example: 3,5-Dinitrobenzoic Acid):

- A solution of the carboxylic acid (e.g., 3,5-dinitrobenzoic acid) in ether is prepared.
- This solution is added slowly to a solution of **1-methyl-3-p-tolyltriazene** in ether at room temperature.
- During the addition, nitrogen gas evolves, and the solution typically changes color.
- The reaction is allowed to proceed until nitrogen evolution ceases.
- The resulting methyl ester can then be isolated from the reaction mixture.<sup>[6]</sup>



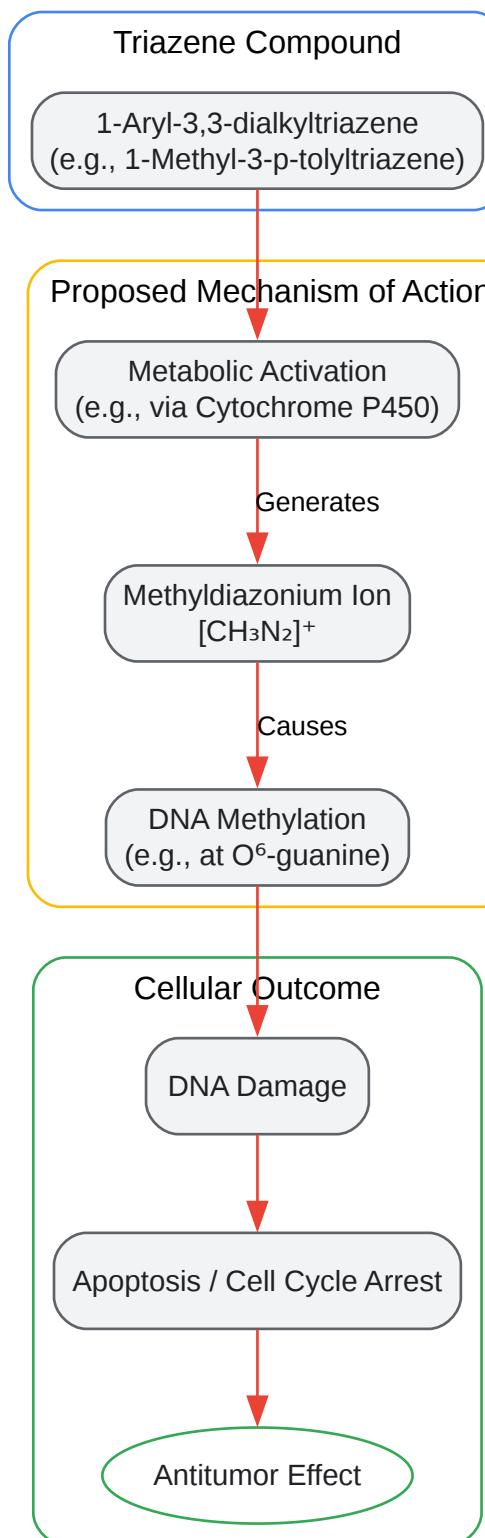
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Caption: Reaction scheme for esterification using **1-Methyl-3-p-tolyltriazene**.

## Biological and Research Applications

Triazene compounds are a versatile class of molecules with a range of documented biological activities and applications in chemical synthesis.

- **Antitumor Potential:** The triazene scaffold is a key feature in several alkylating antineoplastic drugs, such as dacarbazine.<sup>[8]</sup> While specific antitumor data for **1-methyl-3-p-tolyltriazene** is not extensively detailed, related triazenes have shown antiproliferative activity against various cancer cell lines.<sup>[8]</sup> The proposed mechanism often involves the molecule acting as a DNA methylating agent.
- **Trypanocidal Activity:** A structurally related compound, 1-(p-tolyl)-3-acetyl-3-methyltriazene, has been reported to have activity against African trypanosomiasis, the parasitic infection that causes sleeping sickness.<sup>[9]</sup>
- **Chemical Synthesis:** Beyond esterification, the compound serves as a versatile intermediate in the synthesis of other organic molecules, including azo dyes.<sup>[10]</sup>
- **Analytical Chemistry:** It has been used as a derivatizing agent for the gas chromatographic determination of metabolites, such as hippuric and methylhippuric acids, in urine samples.<sup>[2]</sup>



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Caption: Conceptual pathway for the biological activity of triazene compounds.

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